

An In-depth Technical Guide to the Physical Properties of Selenium Tetrabromide (SeBr₄)

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Compound of Interest

Compound Name: *Selenium tetrabromide*

CAS No.: 7789-65-3

Cat. No.: B1594642

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **selenium tetrabromide** (SeBr₄), an inorganic compound utilized as a brominating agent and in the synthesis of other selenium compounds.^{[1][2]} The information is compiled for professionals in research and development who require detailed data and procedural insights for handling and characterizing this reactive material.

Core Physical and Chemical Properties

Selenium tetrabromide is a moisture-sensitive, crystalline solid.^{[3][4][5]} Its appearance is most commonly described as a red-brown, reddish-black, or yellow-orange crystalline powder.^{[1][2][3][6]} The compound is known to exist in two polymorphic forms: the trigonal α -SeBr₄ and the monoclinic β -SeBr₄.^[7] Both structures are notable for featuring tetrameric, cubane-like units of Se₄Br₁₆ but differ in the arrangement of these units.^[7]

Quantitative Data Summary

The key physical properties of **selenium tetrabromide** are summarized in the table below. It is important to note the variability in reported melting points, which is often cited with decomposition.

Property	Value	Notes
Molecular Formula	SeBr ₄	[1][8]
Molar Mass	398.58 g/mol	[8][9]
Appearance	Red-brown/yellow-orange crystalline solid	[1][2][6]
Density	4.029 g/cm ³	[7][9]
Melting Point	70-80 °C (decomposes)[1][3][10][11]	Some sources also report 75 °C (decomposes)[6][7][12] or 123 °C[9][12][13]. The decomposition suggests instability at its melting point.
Boiling Point	115 °C (sublimes)	The compound sublimes and decomposes in the gas phase. [7] It does not have a stable liquid phase at atmospheric pressure.
Crystal Structure	Trigonal (α-form), Monoclinic (β-form)	[7]
Solubility	Decomposes in water.[3][4][10] Soluble in carbon disulfide, chloroform, and ethyl bromide. [3][7][9][11]	
Vapor Phase	Decomposes into SeBr ₂ and Br ₂	Gas phase measurements indicate decomposition rather than the existence of stable SeBr ₄ molecules in vapor form. [7][14]

Experimental Protocols

Detailed methodologies are crucial for the synthesis and accurate characterization of **selenium tetrabromide**'s physical properties.

Synthesis of Selenium Tetrabromide

A common method for the preparation of **selenium tetrabromide** involves the direct reaction of elemental selenium and bromine.^[7]

Methodology:

- A round-bottom flask is equipped with a separatory funnel and a gas outlet connected to a drying tube (e.g., containing P_2O_5).
- 20 grams of pure, powdered selenium are suspended in 50 mL of dry carbon disulfide (CS_2) within the flask.
- 100 grams of pure liquid bromine (Br_2) are placed in the separatory funnel and allowed to flow slowly into the selenium suspension.
- The reaction proceeds, leading to the separation of finely crystalline, yellow $SeBr_4$.
- Upon completion of the bromine addition, the separatory funnel is replaced with a gas inlet tube.
- A stream of dry air is passed through the apparatus to drive off the carbon disulfide solvent and any excess bromine.
- The resulting solid $SeBr_4$ residue is quickly transferred to a tightly sealed vessel for storage due to its moisture sensitivity.^[5]

Determination of Vapor Density (Dumas Method Adaptation)

Early investigations into the nature of $SeBr_4$ in the gas phase utilized vapor density measurements to understand its composition and stability at elevated temperatures.^[15]

Methodology:

- Carefully weighed portions of elemental selenium and liquid bromine are introduced into a cylindrical Pyrex tube with a capillary tip.
- The tube is evacuated to remove air and then sealed.
- The sealed tube is placed in an electric furnace and heated to a specific temperature within the range of 250 to 500°C, ensuring the substance fully vaporizes.^[15]
- After equilibration, the tube is cooled, and the mass of the condensed vapor is determined.
- The volume of the tube is measured.
- The vapor density and apparent molecular weight are calculated using the ideal gas law. These experiments have shown that the vapor is not composed of intact SeBr₄ but rather a mixture of its decomposition products, primarily selenium dibromide (SeBr₂) and bromine (Br₂).^{[15][16]}

Crystal Structure Determination (X-ray Diffraction)

The determination of the α - and β -polymorphs of **selenium tetrabromide** is achieved through single-crystal X-ray diffraction.

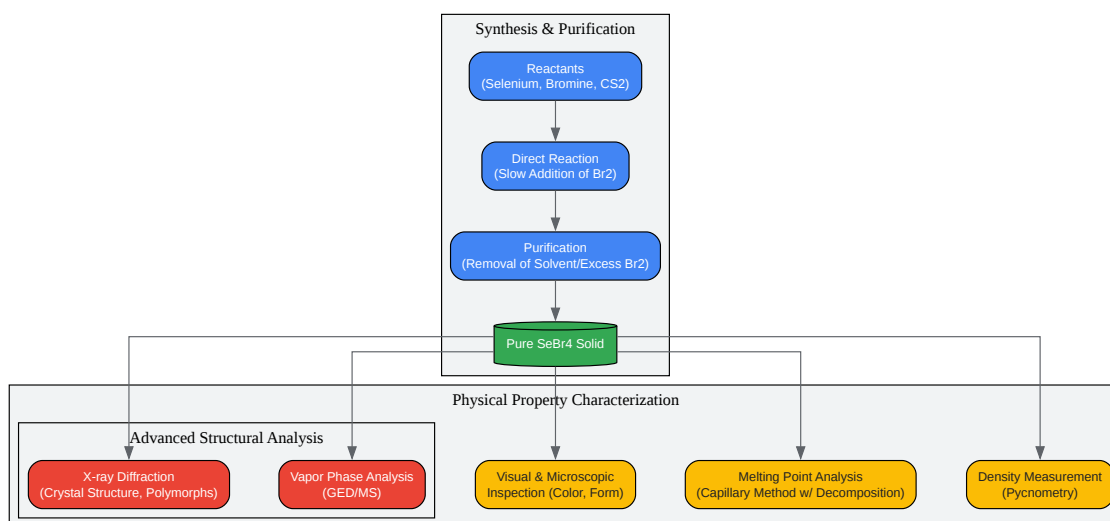
Methodology:

- **Crystal Growth:** Suitable single crystals of SeBr₄ are grown, typically from a solution in a non-reactive solvent or via sublimation under controlled conditions.
- **Data Collection:** A selected crystal is mounted on a goniometer in an X-ray diffractometer. The crystal is cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations. It is then irradiated with a monochromatic X-ray beam, and the diffraction pattern is recorded on a detector as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The atomic positions are determined using direct methods or Patterson methods, and the structural model is refined to fit the experimental

data. This process yields precise information on bond lengths, bond angles, and the overall crystal packing, as was done to identify the tetrameric $\text{Se}_4\text{Br}_{16}$ units.[7]

Visualized Workflow

The logical process for the complete characterization of **selenium tetrabromide**, from synthesis to detailed analysis of its properties, is outlined below.



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